

# Standard Operating Procedure: Disposal of Methyl 4-(Ethylamino)-3-hydroxybenzoate

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## Compound of Interest

Compound Name: Methyl 4-(Ethylamino)-3-hydroxybenzoate

CAS No.: 1820609-04-8

Cat. No.: B1432751

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## Executive Summary & Chemical Profile

This guide mandates the protocol for the safe containment and disposal of **Methyl 4-(ethylamino)-3-hydroxybenzoate** (CAS: 1820609-04-8). As a specialized pharmaceutical intermediate, this compound requires strict adherence to organic hazardous waste protocols to prevent environmental contamination and personnel exposure.

Chemical Identity:

Property	Detail
Chemical Name	<b>Methyl 4-(ethylamino)-3-hydroxybenzoate</b>
CAS Number	1820609-04-8
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>3</sub>
Molecular Weight	195.22 g/mol
Physical State	Solid (Crystalline powder)

| Solubility | Soluble in organic solvents (DMSO, Methanol); low water solubility.[1] |

Hazard Classification (GHS):

- Signal Word:WARNING
- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[2][3][4]

## Pre-Disposal Handling & Segregation

Core Directive: Never dispose of this substance down the drain. It is an organic ester with potential aquatic toxicity and must be treated via high-temperature incineration.

### 2.1 Personal Protective Equipment (PPE)

Before handling waste containers, ensure the following PPE is donned to prevent contact dermatitis or inhalation of fine particulates.

- Respiratory: N95 respirator or P100 HEPA filter if handling open powders outside a fume hood.
- Skin: Nitrile gloves (minimum thickness 0.11 mm). Double-glove if dissolving in penetrating solvents like DMSO.
- Eye: Chemical splash goggles (ANSI Z87.1 compliant).

### 2.2 Chemical Incompatibility & Segregation

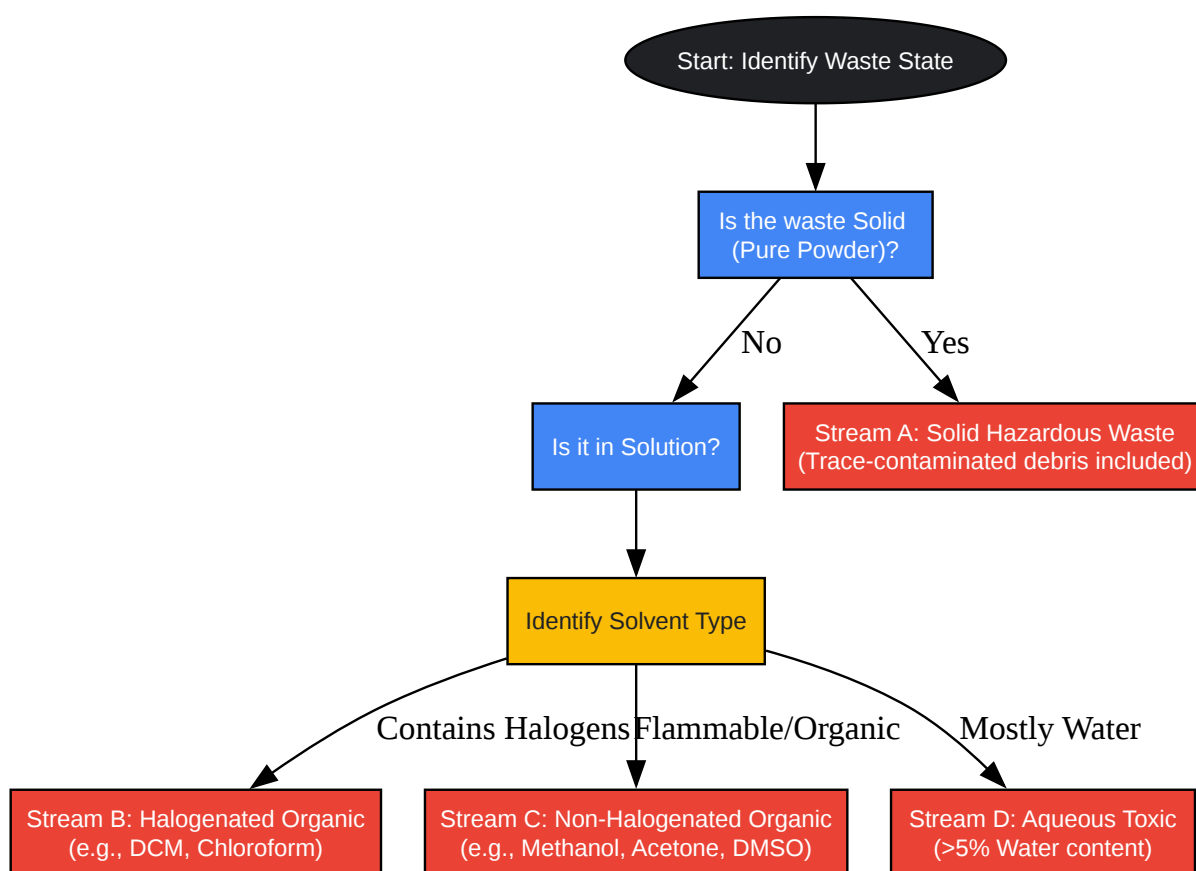
To prevent unexpected exothermic reactions in the waste stream, segregate **Methyl 4-(ethylamino)-3-hydroxybenzoate** from the following:

- Strong Oxidizers: (e.g., Nitric acid, Perchlorates) – Risk of fire/explosion.

- Strong Bases: (e.g., Sodium Hydroxide) – Causes rapid hydrolysis of the ester and potential heat generation.
- Strong Acids: (e.g., Hydrochloric acid) – Protonation of the amine group; exothermic.

## Waste Stream Decision Logic

Use the following logic to determine the correct waste stream for your specific experimental situation.



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Figure 1: Waste Stream Segregation Logic for **Methyl 4-(ethylamino)-3-hydroxybenzoate**.

## Step-by-Step Disposal Protocols

### Protocol A: Solid Waste (Pure Substance & Debris)

Applicability: Expired stock, weighing boat residues, contaminated paper towels.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or the original amber glass container.
- Transfer: Transfer the solid using a chemically inert spatula. Do not generate dust.[4]
- Labeling: Attach a hazardous waste tag immediately.
  - Constituents: "**Methyl 4-(ethylamino)-3-hydroxybenzoate**" (Do not use abbreviations).[1]  
[5]
  - Hazard Checkbox: Mark "Toxic" and "Irritant".
- Closure: Screw the cap tightly. Tape the cap if the container will be transported through public corridors.

## Protocol B: Liquid Waste (Mother Liquors/Reaction Mixtures)

Applicability: Filtrates from synthesis, HPLC waste.

- Compatibility Check: Ensure the solvent waste carboy is compatible with amines and esters.
- pH Check: If the solution is highly acidic or basic, neutralize to pH 5–9 before adding to the main organic waste carboy to prevent drum pressurization.
- Segregation:
  - If dissolved in Dichloromethane (DCM) → Halogenated Waste.
  - If dissolved in Methanol/Ethyl Acetate → Non-Halogenated Waste.
- Volume Limit: Fill containers only to 90% capacity to allow for thermal expansion.

## Regulatory & Compliance Framework

### 5.1 Labeling Requirements (RCRA Compliance)

Under the Resource Conservation and Recovery Act (RCRA), "orphan containers" (unlabeled bottles) are a major violation. Every container must contain:

- The words "Hazardous Waste".
- Full Chemical Name (No formulas or structures).
- Accumulation Start Date (The date the first drop of waste entered the bottle).
- Generator Name/Room Number.

## 5.2 Final Destruction Method

The ultimate disposal method for **Methyl 4-(ethylamino)-3-hydroxybenzoate** is High-Temperature Incineration.

- Mechanism: Thermal oxidation at  $>1000^{\circ}\text{C}$  destroys the organic aromatic ring and the amine functionality, converting them to  $\text{CO}_2$ ,  $\text{H}_2\text{O}$ , and  $\text{NO}_x$  (scrubbed).
- Prohibition: Never treat this waste via autoclaving (it is not biohazardous) or sewer discharge.

## Emergency Response: Spills

In the event of a spill during disposal transfer:

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE: Don nitrile gloves, goggles, and N95 mask.
- Containment:
  - Solid: Cover with wet paper towels to prevent dust dispersion, then wipe up.
  - Liquid: Use vermiculite or polypropylene pads to absorb.
- Clean: Clean the surface with a soap/water solution (the phenol group increases solubility in basic soapy water).
- Disposal: Place all cleanup materials into the Solid Hazardous Waste bin.

## References

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- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.
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## Sources

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